

Application Notes and Protocols for SJF-1528

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: SJF-1528

Cat. No.: B2505232

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **SJF-1528** stock solutions in Dimethyl Sulfoxide (DMSO). **SJF-1528** is a potent PROTAC (Proteolysis Targeting Chimera) that induces the degradation of Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2).^{[1][2]} It is composed of the EGFR inhibitor Lapatinib, a linker, and a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.

Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. The following sections provide the physicochemical properties of **SJF-1528**, a detailed protocol for stock solution preparation, and guidelines for storage.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **SJF-1528** is presented in the table below. This information is essential for accurate calculations and handling of the compound.

Property	Value	Reference
Molecular Weight	1030.61 g/mol	
Formula	C ₅₅ H ₅₇ ClFN ₇ O ₈ S	
CAS Number	2230821-38-0	
Purity	≥98%	
Solubility in DMSO	Soluble up to 100 mM	[3]

Preparation of SJF-1528 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **SJF-1528** in DMSO. For other desired concentrations, the required volume of DMSO can be adjusted proportionally.

Materials:

- **SJF-1528** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[3][4]

Experimental Protocol:

- **Equilibrate Reagents:** Allow the **SJF-1528** vial and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing SJF-1528:** Accurately weigh the desired amount of **SJF-1528** powder in a suitable microcentrifuge tube. For example, to prepare 1 ml of a 10 mM stock solution, you would

theoretically need 1.03061 mg of **SJF-1528**. However, it is more practical to weigh a larger mass, such as 1 mg or 5 mg, and adjust the DMSO volume accordingly.

- Adding DMSO: Carefully add the calculated volume of DMSO to the tube containing the **SJF-1528** powder. For guidance, refer to the table below. It is recommended to use newly opened, anhydrous DMSO as the presence of water can affect the solubility of the product. [\[1\]](#)[\[4\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (Optional but Recommended): If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic water bath for 5-10 minutes.[\[3\]](#)[\[4\]](#) Gentle warming can also aid dissolution.[\[3\]](#)[\[4\]](#)
- Visual Inspection: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.

Stock Solution Preparation Guide

The following table provides the required volume of DMSO to prepare stock solutions of various concentrations from standard masses of **SJF-1528**.

Desired Concentration	Mass of SJF-1528	Volume of DMSO to Add
1 mM	1 mg	0.9703 mL
5 mM	1 mg	0.1941 mL
10 mM	1 mg	0.0970 mL
1 mM	5 mg	4.8515 mL
5 mM	5 mg	0.9703 mL
10 mM	5 mg	0.4852 mL

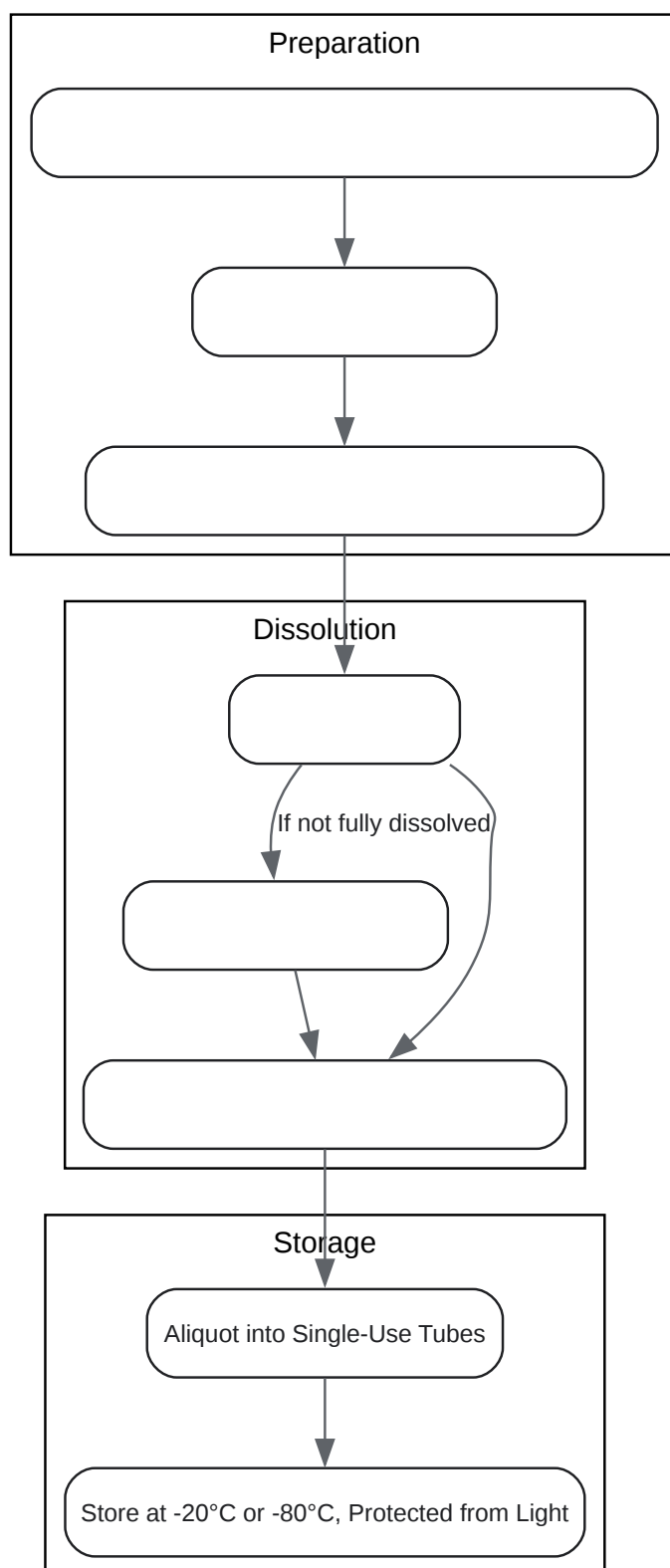
Table is based on a molecular weight of 1030.61 g/mol . Always refer to the batch-specific molecular weight on the product's certificate of analysis for the most accurate calculations.

Storage and Stability

Proper storage of the **SJF-1528** stock solution is crucial to maintain its activity.

- Aliquoting: To avoid repeated freeze-thaw cycles that can lead to degradation, aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped tubes.[\[1\]](#)
- Storage Conditions: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Light and Air Sensitivity: Protect the stock solution from light and store under nitrogen if possible.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Experimental Workflow: Preparing SJF-1528 Stock Solution

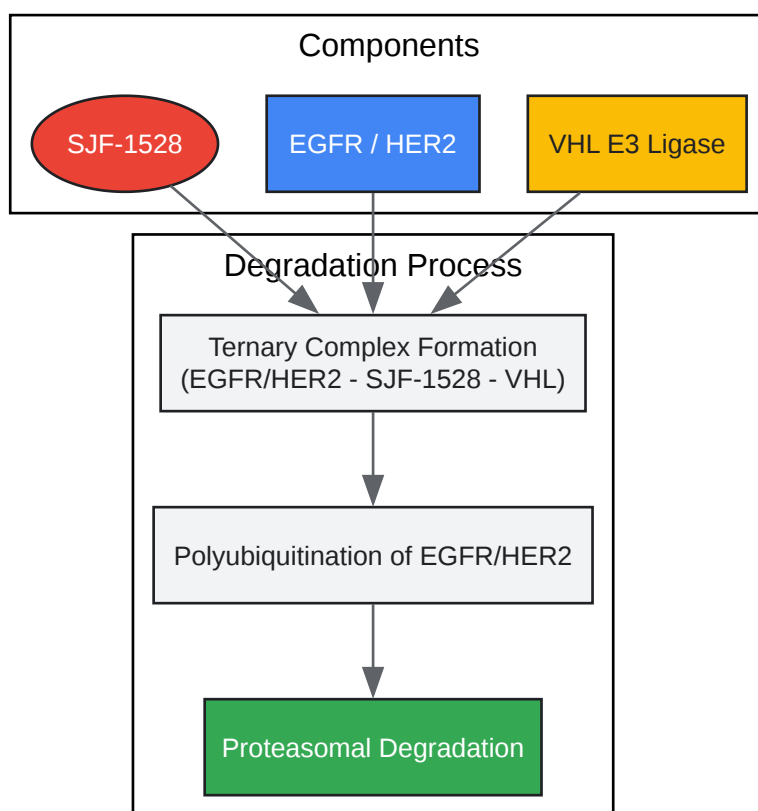


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Caption: Workflow for preparing **SJF-1528** stock solution.

SJF-1528 Mechanism of Action: EGFR/HER2 Degradation Pathway

SJF-1528 functions as a PROTAC, a molecule that brings a target protein and an E3 ubiquitin ligase into close proximity to induce the ubiquitination and subsequent degradation of the target protein. In the case of **SJF-1528**, it targets EGFR and HER2 for degradation via the VHL E3 ligase.^[1]



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Caption: **SJF-1528** mediated degradation of EGFR/HER2.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
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